

# Molecular formula and CAS number for Crotamiton standard

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## Compound of Interest

Compound Name: Crotamiton (Standard)

Cat. No.: B1146898

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## An In-depth Technical Guide to Crotamiton Standard

This technical guide provides comprehensive information on the Crotamiton standard, intended for researchers, scientists, and professionals in drug development. The guide details its chemical properties, experimental protocols, and known signaling pathways.

### Chemical and Physical Properties

Crotamiton is an antipruritic and scabicial agent.<sup>[1][2]</sup> Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO	[3][4][5][6][7]
CAS Number	483-63-6	[3][4][5][6][7]
Molecular Weight	203.28 g/mol	[3][4][6][7]
Appearance	Yellowish oil	[6]
Boiling Point	153-155 °C at 13 mmHg	[3][6]
Solubility	Soluble in water (1:500), alcohol, methanol, and ether.	[3]
Purity	≥98%	[4]

## Experimental Protocols

Detailed methodologies for key experiments involving Crotamiton are outlined below.

### 1. In Vivo Scratching Behavior Experiments in Mice[8]

- Objective: To evaluate the anti-pruritic effects of Crotamiton on histamine- and chloroquine-induced scratching in mice.
- Animal Model: Male ICR mice.
- Procedure:
  - Mice are acclimatized for at least 1 hour in individual observation cages.
  - Crotamiton (125 mg/kg) is administered intraperitoneally (i.p.).
  - After a set period, histamine or chloroquine is injected subcutaneously into the rostral back of the mice.
  - The number of scratching bouts is counted for a defined duration (e.g., 30 minutes) immediately following the injection of the pruritic agent.

- A scratching bout is defined as one or more scratching strokes with the hind paw directed at the injection site.

## 2. Fluorometric Intracellular Calcium Assays<sup>[8]</sup>

- Objective: To investigate the effect of Crotonoside on calcium influx in cell lines and primary neurons.
- Cell Lines: HEK293T cells transiently expressing histamine receptor 1 (H1R) and transient receptor potential vanilloid 1 (TRPV1), or Mas-related G-protein-coupled receptor A3 (MRGPR A3) and transient receptor potential A1 (TRPA1).
- Primary Cells: Mouse dorsal root ganglion (DRG) neurons.
- Procedure:
  - Cells are cultured on coverslips.
  - Cells are loaded with a calcium indicator dye (e.g., Fura-2 AM).
  - The coverslip is placed in a recording chamber on an inverted microscope.
  - Cells are pre-treated with Crotonoside (1 mM) for 5 minutes.
  - Histamine or chloroquine is applied to induce calcium influx.
  - Changes in intracellular calcium concentration are measured by monitoring the fluorescence intensity at specific excitation wavelengths.

## 3. Cell Viability (MTT) Assay<sup>[8]</sup>

- Objective: To determine if the effects of Crotonoside are due to cytotoxicity.
- Cell Line: HEK293T cells.
- Procedure:
  - Cells are seeded in a 96-well plate.

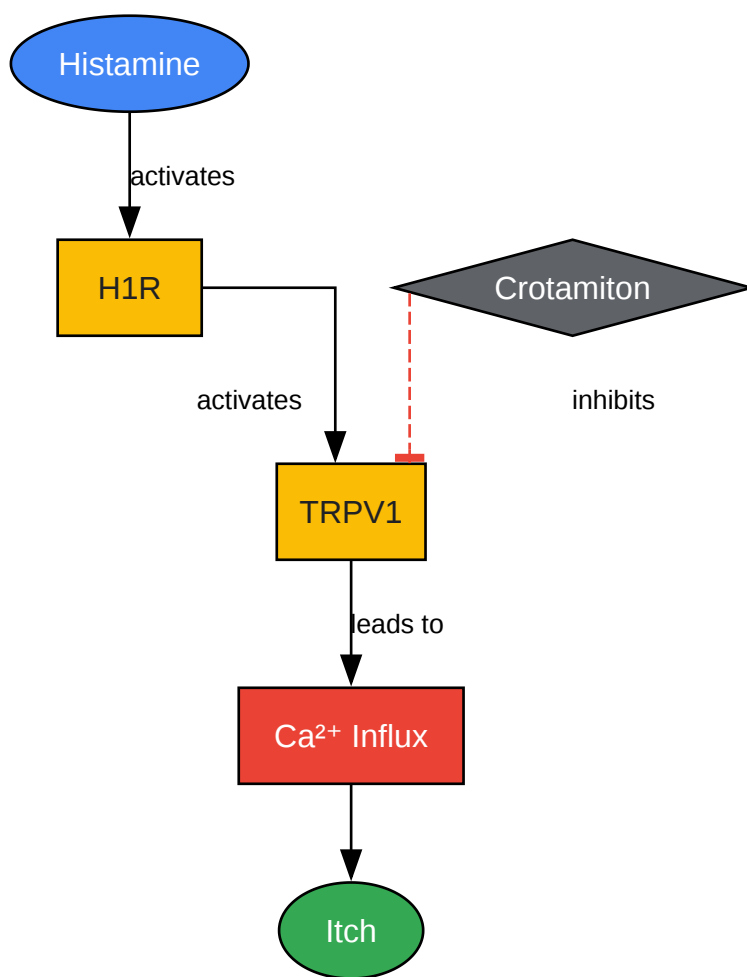
- Cells are incubated with Crotamiton (1 mM) for 30 minutes.
- MTT solution is added to each well and incubated.
- The formazan crystals are dissolved with a solubilization solution.
- The absorbance is measured at a specific wavelength (e.g., 570 nm) to determine cell viability.

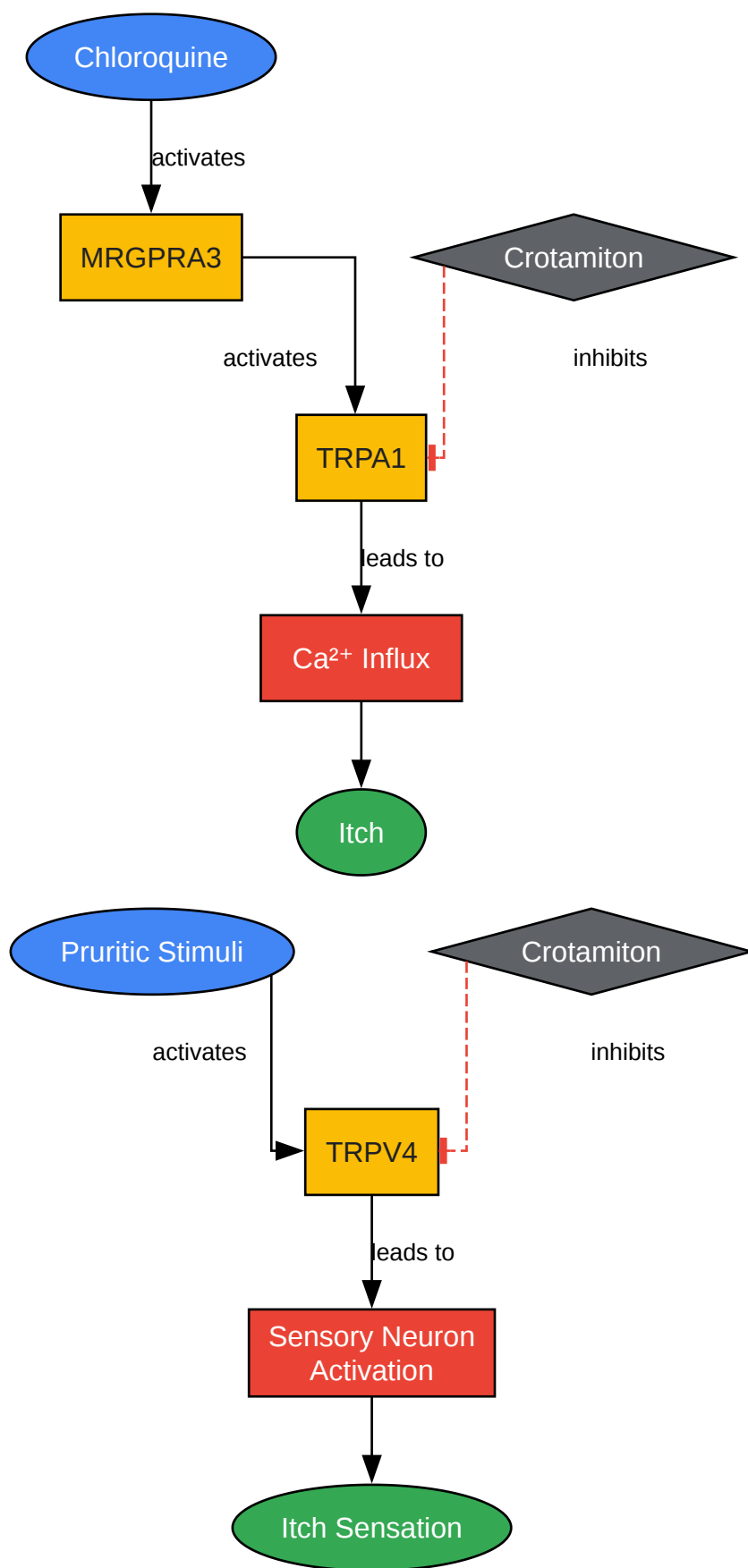
## Signaling Pathways

Crotamiton has been shown to inhibit itching through its interaction with specific signaling pathways.

### Histamine-Induced Itch Pathway

Crotamiton inhibits the histamine-induced calcium influx in sensory neurons.[8] This pathway involves the activation of histamine receptor 1 (H1R) and the subsequent opening of the transient receptor potential vanilloid 1 (TRPV1) ion channel, leading to calcium influx and the sensation of itching.[8]





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